

Technical Guide: Safe Handling, Storage, and Use of 4-Penten-2-OL

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Compound of Interest

Compound Name: 4-Penten-2-OL

Cat. No.: B1585244

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols, handling procedures, and storage requirements for **4-Penten-2-OL** (CAS No. 625-31-0). The information herein is intended to equip laboratory personnel with the necessary knowledge to mitigate risks and ensure safe utilization of this compound in research and development settings.

Chemical and Physical Properties

4-Penten-2-OL is a flammable, colorless liquid.^[1]^[2] Its key physical and chemical properties are summarized in the table below for easy reference. Understanding these properties is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C5H10O	[1] [3]
Molecular Weight	86.13 g/mol	[1] [4]
Appearance	Clear, colorless liquid	[1] [5]
Boiling Point	115-117 °C	[2] [4] [5]
Flash Point	25-30 °C (77-86 °F) - Closed Cup	[2] [4] [5] [6]
Density	0.837 g/mL at 25 °C	[2] [4]
Refractive Index	1.422-1.426 at 20 °C	[4] [5]
Solubility	Soluble in water	[3]

Hazard Identification and Classification

4-Penten-2-OL is classified as a flammable liquid.[\[2\]](#)[\[6\]](#)[\[7\]](#) Adherence to safety warnings is crucial to prevent accidents.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids, Category 3	GHS02	Warning	H226: Flammable liquid and vapor

Primary Hazards:

- Flammability: Vapors may form explosive mixtures with air.[\[7\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Potential for Peroxide Formation: As an unsaturated alcohol, **4-Penten-2-OL** may form explosive peroxides upon prolonged exposure to air and light. This risk increases with storage time and upon concentration (e.g., distillation).

- Health Hazards: May be irritating to the skin and eyes.[3] Inhalation of high concentrations of vapor may cause dizziness, headache, and nausea.[2]

Safe Handling Procedures

Personal Protective Equipment (PPE)

When handling **4-Penten-2-OL**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[4][8]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or latex).[3]
- Skin and Body Protection: A lab coat and appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: In case of insufficient ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][6]
- Ensure that eyewash stations and safety showers are readily accessible.[2]

General Handling Practices

- Avoid contact with skin and eyes.[6]
- Do not breathe vapors or mists.[6]
- Keep away from sources of ignition. Use non-sparking tools.[2][6]
- Ground and bond containers when transferring material to prevent static discharge.[2][6]
- Keep containers tightly closed when not in use.[2][6]

Storage Guidelines

Proper storage of **4-Penten-2-OL** is critical to maintain its stability and prevent hazardous situations.

- Storage Location: Store in a dry, cool, and well-ventilated place.[2][6][9]
- Container: Keep the container tightly closed.[2][6][9]
- Incompatible Materials: Store away from strong oxidizing agents.[2]
- Temperature: Do not store above 23°C (73.4°F).[3] For long-term storage, it is recommended to keep it in a cool and dark place, below 15°C.[9]

Experimental Protocols

Methodology for Flash Point Determination (Closed Cup Method)

The flash point of a volatile liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. The Pensky-Martens closed cup method (ASTM D93) is a common procedure for this determination.[6]

Objective: To determine the closed-cup flash point of **4-Penten-2-OL**.

Apparatus:

- Pensky-Martens closed cup tester
- Thermometer
- Heating source
- Stirrer

Procedure:

- Pour the test liquid into the cup up to the marked level.

- Place the cup in the holder and secure the lid, which is fitted with a thermometer and a stirrer.
- Begin heating the liquid at a controlled rate of approximately 1°C per minute while continuously stirring at 250 rpm.
- At regular temperature intervals (e.g., every 2°C), introduce an ignition source (a small flame of 3.2–4.8 mm) into the vapor space for 0.5 seconds.
- The flash point is the lowest temperature at which a brief flash is observed inside the cup.
- If a flash occurs at an unexpectedly low temperature, cool the sample to at least 18°C below the observed temperature and repeat the test.

Protocol for Peroxide Testing in Unsaturated Alcohols

Due to the risk of peroxide formation, it is crucial to test **4-Penten-2-OL** for peroxides, especially before distillation or if the container has been opened and stored for an extended period.

Objective: To detect the presence of peroxides in a sample of **4-Penten-2-OL**.

Method 1: Commercial Peroxide Test Strips

This is a rapid and convenient method for qualitative and semi-quantitative analysis.

Materials:

- Commercial peroxide test strips suitable for organic solvents.
- Deionized water.

Procedure:

- Dip the test strip into the **4-Penten-2-OL** sample, ensuring the reaction zone is fully immersed.

- Allow the solvent to evaporate completely from the strip. For less volatile solvents, you can gently wick away excess with a lint-free wipe.
- Dip the strip into deionized water for the time specified by the manufacturer (typically a few seconds).
- After the recommended time (e.g., 15 seconds), compare the color of the reaction zone to the color scale provided with the test strips to determine the peroxide concentration.
- If the test is positive, the solvent should not be distilled and should be disposed of or treated to remove peroxides.

Method 2: Iodine Detection Method

This is a classic chemical test for the presence of peroxides.

Materials:

- Test tube
- Acetic acid
- 5% Potassium iodide (KI) solution

Procedure:

- In a test tube, mix 1-3 mL of the **4-Penten-2-OL** sample with an equal volume of acetic acid.
- Add a few drops of a 5% potassium iodide solution.
- Shake the test tube.
- The appearance of a yellow to brown color indicates the presence of peroxides. The intensity of the color is proportional to the peroxide concentration.

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical attention.[2]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention. [2]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Get medical attention.[7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam.[2][6] Water spray may be used to cool closed containers.[2]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [6]

Accidental Release Measures

- Small Spills (<1 Liter):
 - Remove all sources of ignition.[6]
 - Ensure adequate ventilation.[6]
 - Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
 - Collect the absorbed material and place it in a suitable, labeled container for disposal.[3]
- Large Spills (>1 Liter):
 - Evacuate the area immediately.[3]
 - Remove all ignition sources and provide maximum ventilation if safe to do so.

- Contact your institution's Environmental Health and Safety (EHS) department for assistance.[\[3\]](#)

Disposal Guidelines

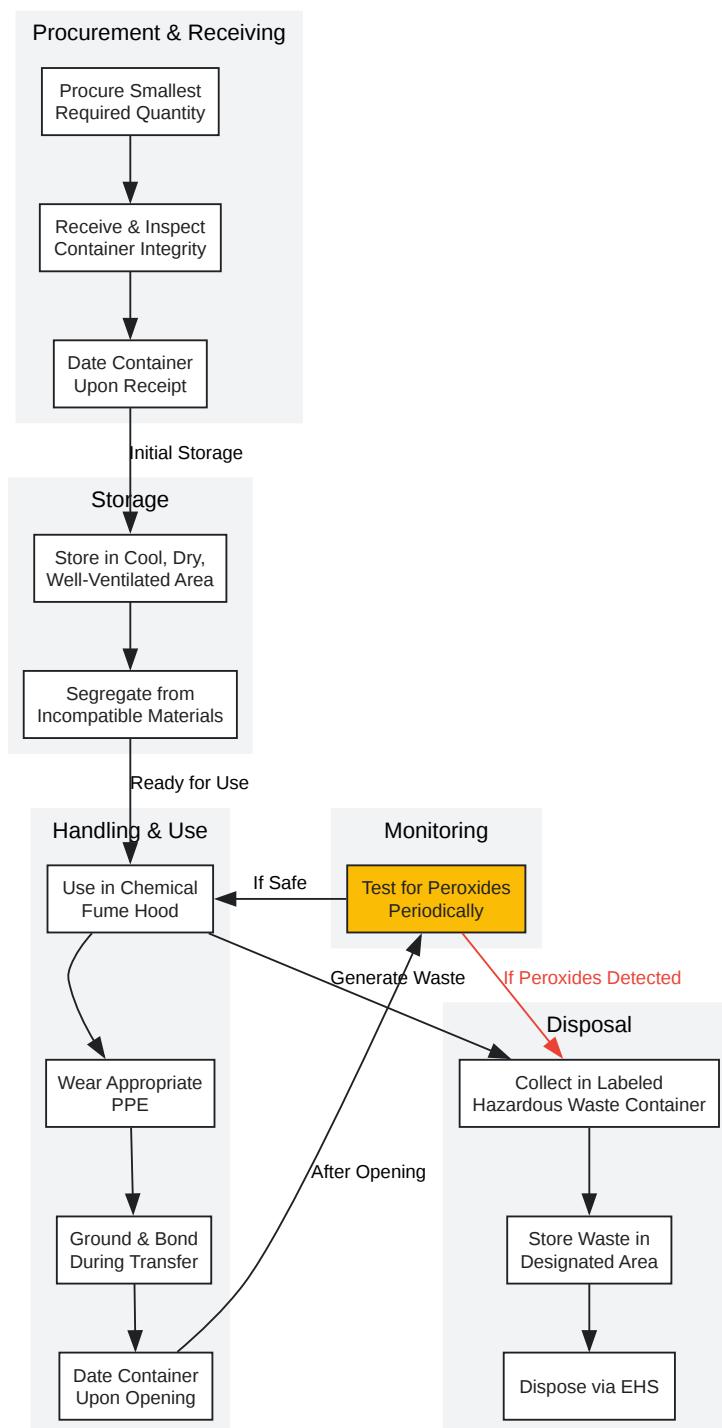
4-Penten-2-OL and its contaminated materials should be disposed of as hazardous waste.

- Collect all waste containing **4-Penten-2-OL** in a designated, properly labeled hazardous waste container.[\[3\]](#)
- The container should be clearly labeled as "Flammable Liquid Waste" and list all components.
- Store the waste container in a designated satellite accumulation area, such as a flammable storage cabinet, away from incompatible materials.[\[3\]](#)
- Arrange for collection by your institution's EHS department or a licensed hazardous waste disposal company.[\[3\]](#)
- Do not dispose of **4-Penten-2-OL** down the drain.[\[2\]](#)

Logical Workflow and Diagrams

The following diagram illustrates the safe handling workflow for **4-Penten-2-OL** from procurement to disposal.

Safe Handling Workflow for 4-Penten-2-OL

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **4-Penten-2-OL**.

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